

Handling and storage of moisture-sensitive Chlorodimethylvinylsilane

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Compound of Interest

Compound Name: Chlorodimethylvinylsilane

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Technical Support Center: Chlorodimethylvinylsilane

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper handling and storage of the moisture-sensitive reagent, **Chlorodimethylvinylsilane**.

Frequently Asked Questions (FAQs)

Q1: What is **Chlorodimethylvinylsilane** and what are its primary applications?

A1: **Chlorodimethylvinylsilane** (CDMV) is an organosilicon compound with the chemical formula C_4H_9ClSi .^{[1][2]} It is a versatile intermediate used in the synthesis of silicone polymers, serving as a cross-linking agent to improve mechanical properties and durability in sealants, adhesives, and coatings.^{[2][3]} It is also utilized in surface modification to enhance hydrophobicity or adhesion and as a reagent in organic synthesis for creating specialized chemical compounds.^{[2][3]}

Q2: What are the main hazards associated with **Chlorodimethylvinylsilane**?

A2: **Chlorodimethylvinylsilane** is a highly flammable liquid and vapor that reacts violently with water.^{[1][4]} It causes severe skin burns and eye damage.^{[1][4]} Inhalation may lead to corrosive

injuries to the respiratory tract.[1] Due to its reactivity with moisture, it can release hydrogen chloride gas, which is toxic and corrosive.[4][5]

Q3: How should **Chlorodimethylvinylsilane** be stored?

A3: It should be stored in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[4][6] The container must be kept tightly closed and stored under an inert atmosphere, such as nitrogen.[4][7] It is crucial to prevent any contact with moisture.[3][7]

Q4: What materials are incompatible with **Chlorodimethylvinylsilane**?

A4: **Chlorodimethylvinylsilane** is incompatible with water, acids, bases, alcohols, and oxidizing agents.[4] Exposure to moist air or water will cause a violent reaction.[4]

Q5: What personal protective equipment (PPE) is required when handling **Chlorodimethylvinylsilane**?

A5: Appropriate PPE includes safety goggles or a face shield, chemical-resistant gloves (such as neoprene or nitrile rubber), and protective clothing.[4][8] If there is a risk of inhalation, a NIOSH-certified respirator with an organic vapor/acid gas cartridge is recommended.[8] Work should be conducted in a well-ventilated area or a fume hood.

Q6: What should I do in case of a spill?

A6: In the event of a spill, immediately evacuate the area and remove all ignition sources.[4] Ventilate the area. For small spills, absorb the material with an inert absorbent material like sand, silica gel, or a universal binder.[4] Do not use water.[5] Collect the absorbed material in a suitable, closed container for disposal.[4]

Q7: How should I dispose of waste **Chlorodimethylvinylsilane**?

A7: Waste **Chlorodimethylvinylsilane** is considered hazardous waste and must be disposed of in accordance with local, state, and federal regulations.[4][9] One common method for disposal is hydrolysis by slowly adding it to a large volume of a basic aqueous solution with agitation, followed by neutralization.[10][11] Another method is incineration in a suitable facility.[11]

Troubleshooting Guide

Issue 1: Reaction Failure or Low Yield

Symptom: Your reaction involving **Chlorodimethylvinylsilane** is not proceeding as expected, resulting in a low yield of the desired product or recovery of unreacted starting material.

Potential Cause: The most common reason for reaction failure is the presence of moisture, which leads to the hydrolysis of **Chlorodimethylvinylsilane**.^{[3][12]} This consumes the reagent and generates byproducts.

Troubleshooting Steps:

Issue 2: Formation of White Precipitate

Symptom: A white solid or precipitate forms upon addition of **Chlorodimethylvinylsilane** or during the reaction.

Potential Cause: This is likely due to the hydrolysis of **Chlorodimethylvinylsilane**, forming siloxanes.^{[13][14]} This occurs when the reagent comes into contact with moisture in the solvent, reagents, or atmosphere.

Solution:

- **Prevention:** Strictly adhere to anhydrous techniques. Ensure all glassware is thoroughly dried (e.g., flame-dried under vacuum or oven-dried at >120°C for several hours). Use freshly distilled, anhydrous solvents. Purge the reaction vessel with an inert gas (nitrogen or argon) before adding reagents.
- **During Reaction:** If a precipitate forms, it may be necessary to filter the reaction mixture under inert conditions to remove the solid before proceeding with the workup.

Data Presentation

Physical and Chemical Properties of **Chlorodimethylvinylsilane**

Property	Value	Reference
Molecular Formula	C4H9ClSi	[1][2]
Molecular Weight	120.65 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[2][3]
Boiling Point	82-83 °C	[2]
Density	0.874 g/mL at 25 °C	[15]
Flash Point	-5 °C (23 °F) - closed cup	[16]
Refractive Index	n _{20/D} 1.414	[15]
Water Solubility	Reacts violently	[4][15]

Recommended Desiccants for Storage

Desiccant Type	Adsorption Capacity	Notes	Reference
Silica Gel	~40% of its weight in moisture	Can be regenerated by heating. Indicating silica gel changes color when saturated.	[17][18]
Molecular Sieves	High capacity, even at low humidity	More aggressive than silica gel; ideal for ensuring a very dry atmosphere.	[19][20]
Montmorillonite Clay	~30-40% of its weight in moisture	A natural and cost-effective option.	[17][19]

Experimental Protocols

Protocol 1: General Handling and Dispensing of **Chlorodimethylvinylsilane**

Objective: To safely transfer a specific volume of **Chlorodimethylvinylsilane** from a storage container to a reaction vessel under anhydrous and inert conditions.

Methodology:

- Ensure all glassware (syringes, needles, reaction flask) is thoroughly dried in an oven at $>120^{\circ}\text{C}$ for at least 4 hours and allowed to cool in a desiccator over a suitable desiccant (e.g., silica gel or molecular sieves).[21]
- Assemble the reaction flask and equip it with a rubber septum.
- Purge the reaction flask with a stream of dry nitrogen or argon for several minutes to displace any air and moisture. This can be done using a needle connected to an inert gas line and a second needle as an outlet.
- Maintain a positive pressure of the inert gas in the reaction flask.
- Carefully uncap the **Chlorodimethylvinylsilane** bottle under a blanket of inert gas.
- Use a dry, gas-tight syringe that has been purged with inert gas to withdraw the desired volume of the liquid.
- Quickly transfer the liquid to the reaction flask by piercing the septum with the syringe needle.
- Immediately recap the **Chlorodimethylvinylsilane** bottle, ensuring a tight seal.
- Rinse the syringe with an anhydrous solvent (e.g., dichloromethane or hexane) immediately after use to prevent the plunger from seizing due to hydrolysis of the residual reagent.

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